

# "2-Acetamido-5-nitropyridine" chemical properties and structure

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## Compound of Interest

Compound Name: 2-Acetamido-5-nitropyridine

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## An In-depth Technical Guide to 2-Acetamido-5-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Acetamido-5-nitropyridine**, a heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. It details the compound's chemical properties, structure, synthesis, and safety information, presented for a technical audience involved in research and development.

## Chemical Structure and Identification

**2-Acetamido-5-nitropyridine** is a substituted pyridine derivative. The core structure consists of a pyridine ring functionalized with an acetamido group (-NHCOCH<sub>3</sub>) at the C2 position and a nitro group (-NO<sub>2</sub>) at the C5 position. This unique arrangement of functional groups makes it a valuable intermediate in the synthesis of more complex, biologically active molecules.<sup>[1]</sup>

- IUPAC Name: N-(5-nitropyridin-2-yl)acetamide.<sup>[2][3]</sup>
- CAS Number: 5093-64-1.<sup>[1][2][4][5][6]</sup>
- Molecular Formula: C<sub>7</sub>H<sub>7</sub>N<sub>3</sub>O<sub>3</sub>.<sup>[1][2][4][5][6]</sup>
- Synonyms: [N-5-NITRO-2-PYRIDYL] ACETAMIDE, N-(5-nitropyridin-2-yl)acetamide.<sup>[3][4]</sup>



## Physicochemical Properties

The key physicochemical properties of **2-Acetamido-5-nitropyridine** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Molecular Weight	181.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to light yellow or gray solid/crystalline powder.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Melting Point	199-203 °C	<a href="#">[4]</a> <a href="#">[7]</a>
Boiling Point	437.1 ± 30.0 °C (Predicted)	<a href="#">[4]</a> <a href="#">[7]</a>
Density	1.419 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[4]</a> <a href="#">[7]</a>
pKa	12.61 ± 0.70 (Predicted)	<a href="#">[4]</a> <a href="#">[7]</a>
Solubility	Soluble in Dimethylformamide; low water solubility.	<a href="#">[7]</a> <a href="#">[8]</a>
Storage Temperature	Room temperature, under inert atmosphere.	<a href="#">[7]</a>

## Spectral Data

Spectral analysis is essential for the structural confirmation of **2-Acetamido-5-nitropyridine**.

- UV-Vis Spectroscopy: The maximum absorption wavelength ( $\lambda_{\text{max}}$ ) is reported at 315 nm in ethanol.[\[4\]](#)[\[7\]](#)
- Infrared (IR) Spectroscopy: ATR-IR spectral data is available and has been recorded using a Bruker Tensor 27 FT-IR instrument.[\[2\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR spectral data for **2-Acetamido-5-nitropyridine** is available for structural elucidation.[\[9\]](#)



## Experimental Protocols: Synthesis

**2-Acetamido-5-nitropyridine** is typically synthesized via the nitration of 2-acetamidopyridine. The following protocol is based on established methodologies.[\[10\]](#)

Objective: To synthesize **2-Acetamido-5-nitropyridine** by introducing a nitro group onto the 2-acetamidopyridine ring.

Materials:

- 2-Acetamidopyridine (starting material)
- Fuming nitric acid
- Concentrated sulfuric acid
- Ice water
- Methanol (for potential recrystallization)

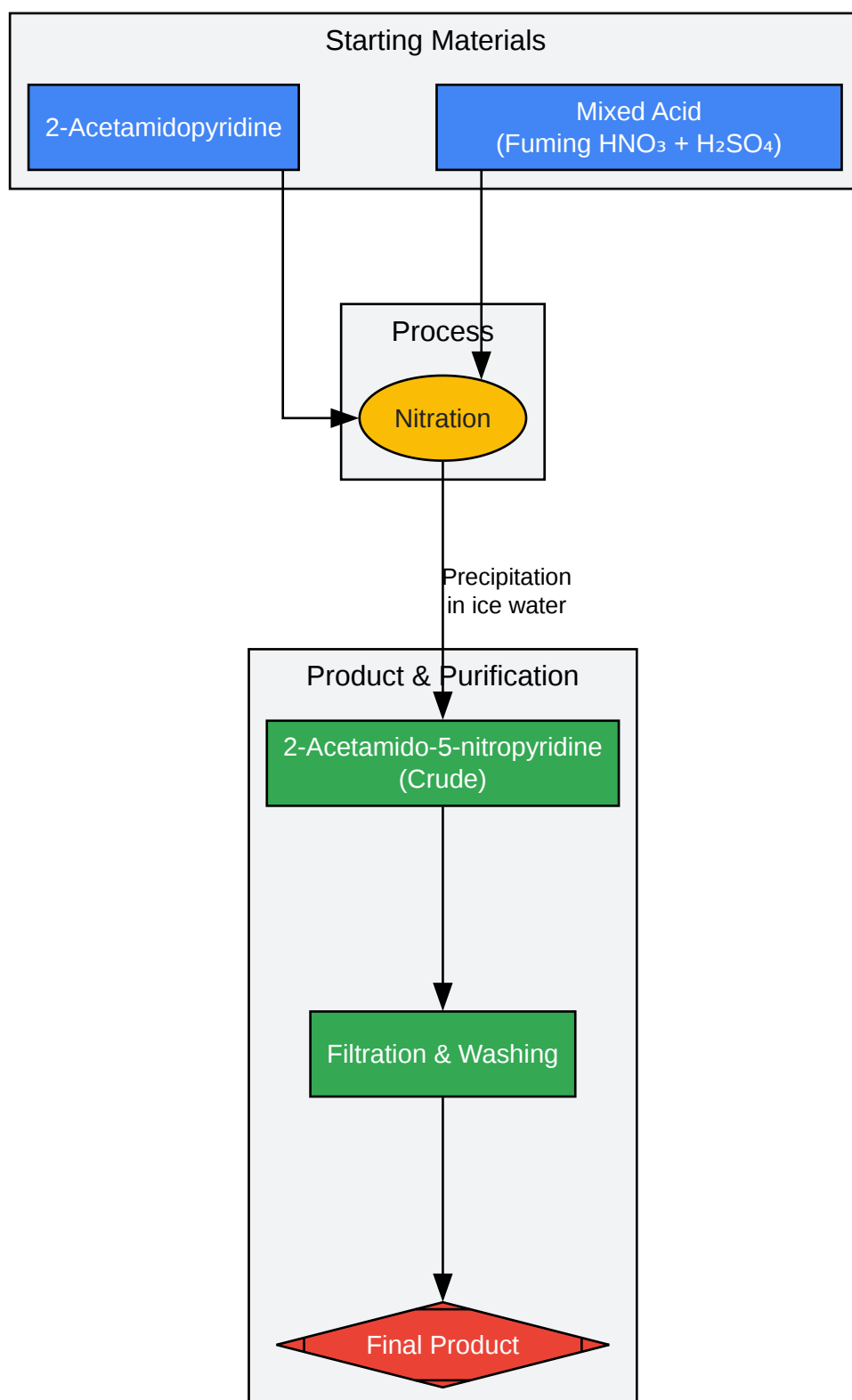
Procedure:

- A mixed acid solution is prepared by carefully combining fuming nitric acid and concentrated sulfuric acid. This process is highly exothermic and should be performed with cooling.
- The starting material, 2-acetamidopyridine, is slowly added dropwise into the cooled mixed acid solution with continuous stirring. The reaction temperature must be carefully controlled.  
[\[10\]](#)
- The reaction progress can be monitored using thin-layer chromatography (TLC).[\[10\]](#)
- Upon completion, the reaction mixture is poured into ice water, which causes the product, **2-acetamido-5-nitropyridine**, to precipitate out of the solution.[\[10\]](#)
- The resulting solid product is collected by filtration.[\[10\]](#)
- The crude product is then washed and can be further purified, typically by recrystallization from a suitable solvent like methanol, to yield the final high-purity compound.



This synthetic route is an effective method for producing **2-acetamido-5-nitropyridine**, which serves as a precursor for compounds like 2-acetamido-5-aminopyridine through subsequent reduction of the nitro group.[\[10\]](#)





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Caption: Synthesis workflow for **2-Acetamido-5-nitropyridine**.



## Applications in Research and Development

**2-Acetamido-5-nitropyridine** is a versatile building block in organic synthesis, particularly within the pharmaceutical sector.<sup>[1]</sup>

- **Pharmaceutical Intermediate:** It serves as a key intermediate in the synthesis of various pharmaceutical agents. The presence of the nitro group can enhance biological activity, and it can be readily reduced to an amino group, providing a site for further molecular elaboration.<sup>[1]</sup> It has been utilized in the development of novel compounds with potential antimicrobial and anti-inflammatory properties.<sup>[1]</sup>
- **Organic Synthesis:** Its defined structure and reactive sites make it a valuable component for creating more complex and diverse chemical structures.<sup>[1]</sup>
- **Analytical Chemistry:** The compound can be used in analytical methods, such as chromatography, to aid in the separation and identification of other chemical substances.<sup>[1]</sup>

## Safety and Handling

According to aggregated GHS data, **2-Acetamido-5-nitropyridine** is classified as a hazardous substance.<sup>[2]</sup>

- **Hazards:**
  - Harmful if swallowed.<sup>[2]</sup>
  - Causes skin irritation.<sup>[2][8]</sup>
  - May cause an allergic skin reaction.<sup>[2]</sup>
  - Causes serious eye damage.<sup>[2][8]</sup>
  - May cause respiratory irritation.<sup>[2][8]</sup>
- **Precautionary Measures:**
  - **Handling:** Use only in a well-ventilated area. Avoid breathing dust. Avoid contact with skin, eyes, and clothing.<sup>[8][11]</sup> Wash hands thoroughly after handling.<sup>[8]</sup>



- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[8] Ensure eyewash stations and safety showers are readily accessible.[11]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[8][12]
- In case of exposure:
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Immediately call a poison center or doctor.[8]
  - Skin: Wash with plenty of soap and water. If irritation persists, seek medical attention.[8]
  - Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[8]

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